

Definitive Technical Guide: Butyl Octyl Ketone (5-Tridecanone)

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Compound of Interest

Compound Name: 5-Tridecanone

CAS No.: 57702-05-3

Cat. No.: B7823610

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Executive Summary

Butyl octyl ketone, systematically known as **5-tridecanone**, represents a specific lipophilic ketone subclass critical in organic synthesis, pheromone research, and emerging pharmaceutical applications.^[1] In drug development, its utility lies not only as a stable intermediate but also as a bioactive secondary metabolite found in *Trichoderma* species and *Glycyrrhiza glabra*, exhibiting potential antiproliferative properties.^[1]

This guide provides a rigorous analysis of its nomenclature, physicochemical profile, and synthesis, designed to prevent the structural ambiguity that frequently derails scale-up and regulatory filing.^[1]

Part 1: Nomenclature & Structural Identity

The Precision of Naming

In high-stakes research, the trivial name "butyl octyl ketone" is insufficient.^[1] It relies on the presumption of straight-chain alkyl groups (

-butyl and

-octyl).[2] However, without explicit "n-" designation, this name could theoretically refer to isomers like isobutyl octyl ketone or tert-butyl octyl ketone.[1]

To ensure scientific integrity, the IUPAC system is the mandatory standard for documentation.
[1]

IUPAC Derivation Logic[1][2][3]

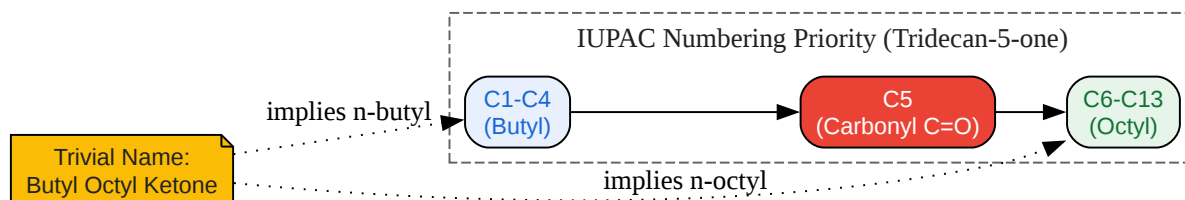
- Principal Chain: The longest carbon chain containing the carbonyl group () .[2][3][4]
 - Butyl group: 4 carbons.[1][2]
 - Carbonyl carbon: 1 carbon.[1][2]
 - Octyl group: 8 carbons.[1][2]
 - Total:

carbons

Tridecane.[1][2]
- Numbering Priority: The chain is numbered to give the carbonyl group the lowest possible locant.
 - Left-to-Right (Butyl side): Carbonyl is at position 5.[1][2]
 - Right-to-Left (Octyl side): Carbonyl is at position 9.[1][2]
 - Selection: Position 5.
- Final Name: Tridecan-5-one.

Structural Visualization

The following diagram illustrates the numbering priority and the fragmentation of the trivial name components.



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Figure 1: Structural deconstruction of Tridecan-5-one, highlighting the IUPAC numbering logic versus trivial nomenclature components.

Chemical Identifiers Table

Use these identifiers for database verification (PubChem, SciFinder, CAS) to avoid purchasing incorrect isomers.

| Identifier Type | Value | Notes |
|-----------------|-----------------------------|---|
| IUPAC Name | Tridecan-5-one | Preferred for regulatory filing. [2] |
| CAS Registry | 30692-16-1 | Unique key for the specific 5-isomer.[2][5] |
| Formula | | Molecular Weight: 198.35 g/mol .[2][6] |
| SMILES | CCCCCCCC(=O)CCCC | Useful for cheminformatics/modeling.[1][2] |
| InChIKey | VCTJSLKBPLOIOT-UHFFFAOYSA-N | Hash for database linking.[2][5][6] |

Part 2: Physicochemical Profile & Solubility

Understanding the physical state of **5-tridecanone** is vital for process design.[2] It exists near the solid-liquid phase boundary at room temperature, which impacts handling (requires heating

for liquid transfer in cold labs).[1]

| Property | Value | Experimental/Predicted Context |
|----------------------|--------------------|--|
| Melting Point | 16–17 °C | Critical: May solidify in cool storage; requires warm water bath before aliquoting.[2] |
| Boiling Point | ~264 °C (760 mmHg) | High boiling point makes it difficult to remove by rotary evaporation; requires high-vacuum distillation.[2] |
| Density | 0.825 g/mL | Less dense than water; forms the upper layer in aqueous extractions.[2] |
| LogP (Octanol/Water) | ~5.1 | Highly Lipophilic. Practically insoluble in water.[1][2] Soluble in DCM, Hexane, DMSO.[1] |
| Flash Point | >100 °C | Class IIIB Combustible Liquid. [1][2] |

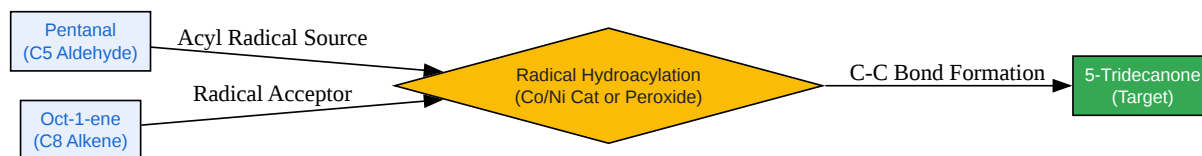
Part 3: Synthesis & Reaction Mechanisms

For researchers requiring custom synthesis (e.g., deuterated analogs for metabolic tracking), two primary pathways are recommended: Classical Grignard and Modern Radical Coupling.[1]

Method A: Radical Hydroacylation (Atom Economy)

A modern approach utilizing aldehyde feedstocks, avoiding the harsh conditions of Grignard reagents.[1] This method couples terminal alkenes with aldehydes.[1][2]

- Reagents: Oct-1-ene + Pentanal.[2]
- Catalyst: Cobalt or Nickel catalyst (or peroxide initiator).[1][2]
- Mechanism: Acyl radical generation followed by anti-Markovnikov addition to the alkene.[2]



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Figure 2: Convergent synthesis of **5-tridecanone** via radical hydroacylation of pentanal and oct-1-ene.[2]

Method B: Classical Grignard Oxidation

- Grignard Formation: 1-Bromooctane + Mg

Octylmagnesium bromide.[1][2]

- Addition: Reaction with Pentanal

Tridecan-5-ol.[1][2]

- Oxidation: Jones Oxidation or Swern Oxidation of Tridecan-5-ol

Tridecan-5-one.[2]

Part 4: Analytical Identification (Mass Spectrometry)

When validating the identity of **5-tridecanone**, the Mass Spectrum (EI, 70eV) is the gold standard.[1] The molecule undergoes a characteristic McLafferty Rearrangement.[2]

Fragmentation Logic

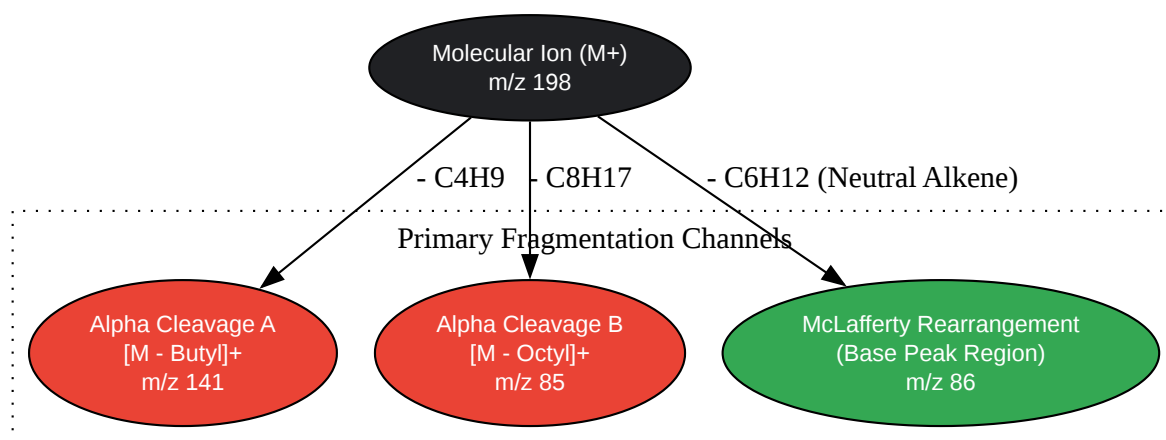
- Molecular Ion (

): m/z 198.[2]

- Alpha Cleavage: Breaks the C-C bond next to the carbonyl.[2]

- Loss of Butyl (

-) : Peak at m/z 141.[2]
- Loss of Octyl () : Peak at m/z 85.[2]
 - McLafferty Rearrangement: Requires a γ -hydrogen.[1][2]
 - Pathway: The oxygen abstracts a γ -hydrogen from the octyl chain, leading to cleavage of the C-C bond.
 - Result: Formation of an enol radical cation (m/z 86) and a neutral alkene (1-hexene).[2]



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Figure 3: Mass spectrometry fragmentation pathways identifying **5-tridecanone**.^[2] The m/z 86 peak is diagnostic.

Part 5: Biological & Pharmaceutical Applications

Natural Product Metabolite

Research indicates **5-tridecanone** is a secondary metabolite in:

- Trichoderma species: A biocontrol fungus where the ketone may act as a signaling molecule or antimicrobial agent.[2]
- Glycyrrhiza glabra (Licorice): Identified in root extracts, showing correlation with antiproliferative effects against nasopharyngeal carcinoma (NPC) cells.[1][2][7] It is hypothesized to regulate long non-coding RNA (lncRNA) expression.[1][2][7]

Olfactory Modulation

In sensory science, **5-tridecanone** is investigated for its ability to suppress specific malodor receptors (e.g., TAAR5), making it a candidate for advanced deodorizing formulations in personal care or veterinary products.[1]

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